

1,5-Dibromo-2,3-difluorobenzene material safety data sheet

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Compound of Interest

Compound Name: 1,5-Dibromo-2,3-difluorobenzene

Cat. No.: B2742487

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An In-depth Technical Guide to the Material Safety and Handling of **1,5-Dibromo-2,3-difluorobenzene**

This guide provides a comprehensive overview of the material safety, handling, and emergency protocols for **1,5-Dibromo-2,3-difluorobenzene** (CAS RN: 811713-09-4). Recognizing that detailed experimental safety data for this specific isomer is not extensively published, this document establishes a robust safety framework by synthesizing available information on the target compound with data from its structural isomers. This approach ensures that researchers, scientists, and drug development professionals can operate with a high degree of caution and informed foresight.

Section 1: Chemical Identity and Physicochemical Profile

1,5-Dibromo-2,3-difluorobenzene is a halogenated aromatic compound. Its structure and properties are foundational to understanding its reactivity and potential hazards.

Table 1: Core Identification of **1,5-Dibromo-2,3-difluorobenzene**

Identifier	Data	Source
CAS Number	811713-09-4	[1]
Molecular Formula	C ₆ H ₂ Br ₂ F ₂	[1]
Molecular Weight	271.88 g/mol	[1][2]
Canonical SMILES	C1=C(C=C(C(=C1F)F)Br)Br	[1]

| Storage | Sealed in dry, Room Temperature |[1] |

While specific experimental data for **1,5-Dibromo-2,3-difluorobenzene** is sparse, an analysis of its isomers provides critical context for predicting its physical state, volatility, and solubility, which are key inputs for a comprehensive risk assessment.

Table 2: Comparative Physicochemical Properties of Dibromo-difluorobenzene Isomers

Compound	CAS Number	Molecular Weight (g/mol)	Form/State	Melting Point (°C)	Boiling Point (°C)
1,4-Dibromo-2,5-difluorobenzene	327-51-5	271.88	Solid	60-62	96 @ 20 mmHg
1,2-Dibromo-4,5-difluorobenzene	64695-78-9	271.88	White Crystals	32.5 - 33.5	208

| 1-Bromo-3,5-difluorobenzene | 461-96-1 | 192.99 | Liquid | -27 | 140 |

Section 2: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) provides a standardized framework for communicating hazards. The known classifications for **1,5-Dibromo-2,3-difluorobenzene** point to significant health risks upon exposure.^[1]

Table 3: GHS Hazard Statements for **1,5-Dibromo-2,3-difluorobenzene**

GHS Code	Hazard Statement
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation

| H332 | Harmful if inhaled |

Source:^[1]

A comparative analysis with its isomers reveals a consistent pattern of irritation and potential for more severe hazards, such as target organ toxicity and environmental damage. This underscores the necessity of treating **1,5-Dibromo-2,3-difluorobenzene** as a substance with multiple potential hazards.

Table 4: Comparative GHS Classifications of Related Isomers

Hazard	1,5-Dibromo-2,4-difluorobenzene[2]	1,4-Dibromo-2,5-difluorobenzene[3][4]	1-Bromo-3,5-difluorobenzene[5]
Acute Toxicity (Oral)	Not Classified	Not Classified	Harmful if swallowed (H302)
Skin Irritation	Causes skin irritation (H315)	Causes skin irritation (H315)	Causes skin irritation (H315)
Eye Irritation	Causes serious eye irritation (H319)	Causes serious eye irritation (H319)	Not Classified
Respiratory Irritation	May cause respiratory irritation (H335)	May cause respiratory irritation (H335)	Not Classified
Skin Sensitization	Not Classified	Not Classified	May cause an allergic skin reaction (H317)
Flammability	Not Classified	Not Classified	Flammable liquid and vapor (H226)

| Aquatic Hazard | Not Classified | Not Classified | Very toxic to aquatic life with long lasting effects (H410) |

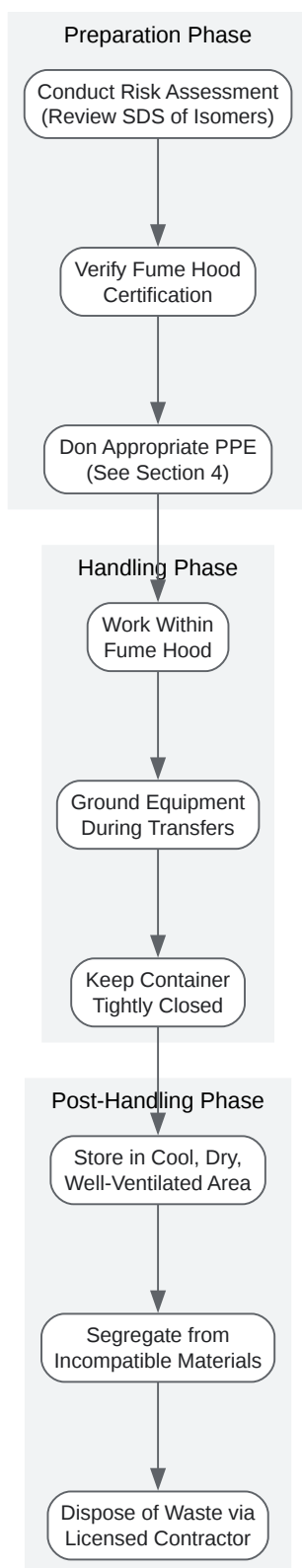
Expert Insight: The consistent classification for skin and eye irritation across multiple isomers strongly suggests that **1,5-Dibromo-2,3-difluorobenzene** will exhibit similar properties. The flammability and aquatic toxicity of the monofunctionalized analogue (1-Bromo-3,5-difluorobenzene) warrant a cautious approach, assuming the target compound may also pose these risks until proven otherwise.

Section 3: Safe Handling and Engineering Controls

A multi-layered approach to safety, combining engineering controls with rigorous personal practices, is essential for mitigating the risks associated with handling this compound.

Core Principles of Safe Handling:

- **Engineering Controls:** All manipulations should be conducted in a certified chemical fume hood to prevent inhalation of vapors or aerosols.[\[6\]](#) An eyewash station and safety shower must be readily accessible.[\[7\]](#)
- **Avoid Incompatibilities:** Keep away from strong oxidizing agents, as these are common incompatibilities for halogenated aromatic compounds.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- **Prevent Ignition:** Store away from heat, sparks, and open flames.[\[7\]](#)[\[8\]](#) Use non-sparking tools and ground containers during transfer to prevent static discharge, especially given the flammability of related compounds.[\[7\]](#)[\[8\]](#)
- **Personal Hygiene:** Wash hands and any exposed skin thoroughly after handling.[\[7\]](#) Do not eat, drink, or smoke in the laboratory.[\[7\]](#)



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Caption: A typical laboratory workflow for handling **1,5-Dibromo-2,3-difluorobenzene**.

Section 4: Personal Protective Equipment (PPE)

The selection and proper use of PPE is the final barrier between the researcher and chemical exposure. Given the known hazards, the following PPE is mandatory.

Table 5: Personal Protective Equipment (PPE) Specifications

Protection Type	Recommended Equipment	Rationale and Field Insights
Eye and Face	Chemical splash goggles conforming to EN166 or OSHA standards. A face shield should be worn for bulk transfers.	Safety glasses are insufficient as they do not protect from splashes.[9] The compound is a confirmed serious eye irritant.
Hand Protection	Chemically resistant gloves (e.g., Nitrile, Neoprene). Inspect gloves for integrity before each use.	Prevents skin contact, which causes irritation and may lead to an allergic reaction.[6][8] Always consult a glove compatibility chart.
Body Protection	A laboratory coat is mandatory. A chemically impervious apron or coveralls are recommended for larger quantities.	Protects against incidental splashes and contamination of personal clothing.[9]

| Respiratory | Use is mandated within a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary. | The compound is harmful if inhaled.[1] Engineering controls are the primary method of respiratory protection. |

Caption: Decision logic for selecting appropriate PPE based on experimental scale.

Section 5: First Aid and Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Table 6: Emergency First Aid Measures

Exposure Route	Action
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. [8] [9]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation or a rash occurs. [7] [8] [9]
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [7] [8] [9]

| Ingestion | Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Call a physician or poison control center immediately.[\[8\]](#)[\[9\]](#) |

Spill Response Protocol:

- Evacuate and Ventilate: Ensure the area is well-ventilated and restrict access.
- Remove Ignition Sources: Immediately extinguish any open flames and turn off spark-producing equipment.[\[8\]](#)[\[9\]](#)
- Contain the Spill: Use a non-combustible absorbent material like sand, earth, or vermiculite to soak up the spill.[\[8\]](#)[\[9\]](#)
- Collect Waste: Carefully sweep or scoop the absorbed material into a suitable, closed container for disposal.[\[8\]](#)[\[9\]](#) Use spark-proof tools.[\[8\]](#)
- Decontaminate: Clean the spill area thoroughly.

- Disposal: The collected waste is considered hazardous and must be disposed of through an approved waste disposal plant.[8][9] Do not let the chemical enter the environment.[8][9]

Section 6: Stability, Reactivity, and Disposal

- Reactivity: The compound is stable under normal storage conditions.[6][7]
- Conditions to Avoid: Keep away from open flames, hot surfaces, and sources of ignition.[7][8]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[6][7][8]
- Hazardous Decomposition Products: Thermal decomposition may produce carbon monoxide (CO), carbon dioxide (CO₂), hydrogen halides (HBr), and gaseous hydrogen fluoride (HF).[7][8]
- Disposal: This material and its container must be disposed of as hazardous waste.[8] Contact a licensed professional waste disposal service and follow all local, state, and federal regulations.[8][9]

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